

5-Amino-2,4-dichlorophenol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Amino-2,4-dichlorophenol

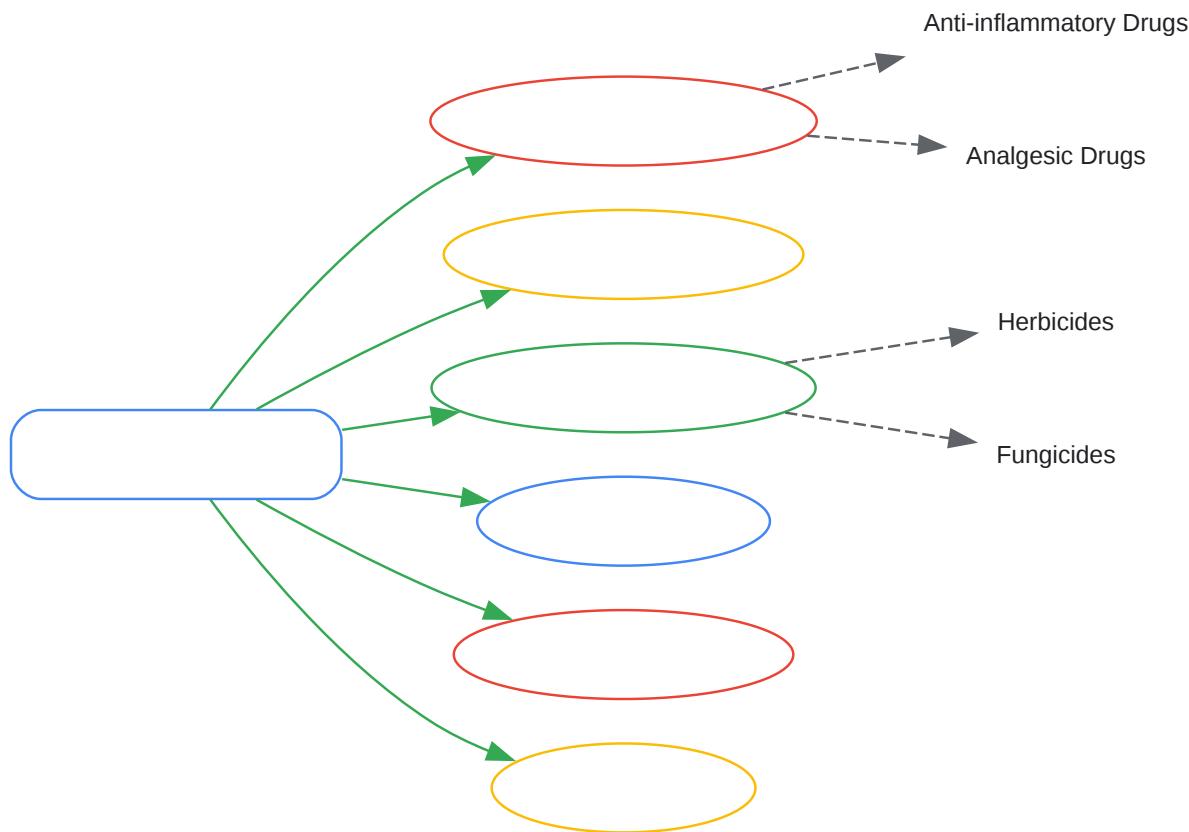
Cat. No.: B1266657

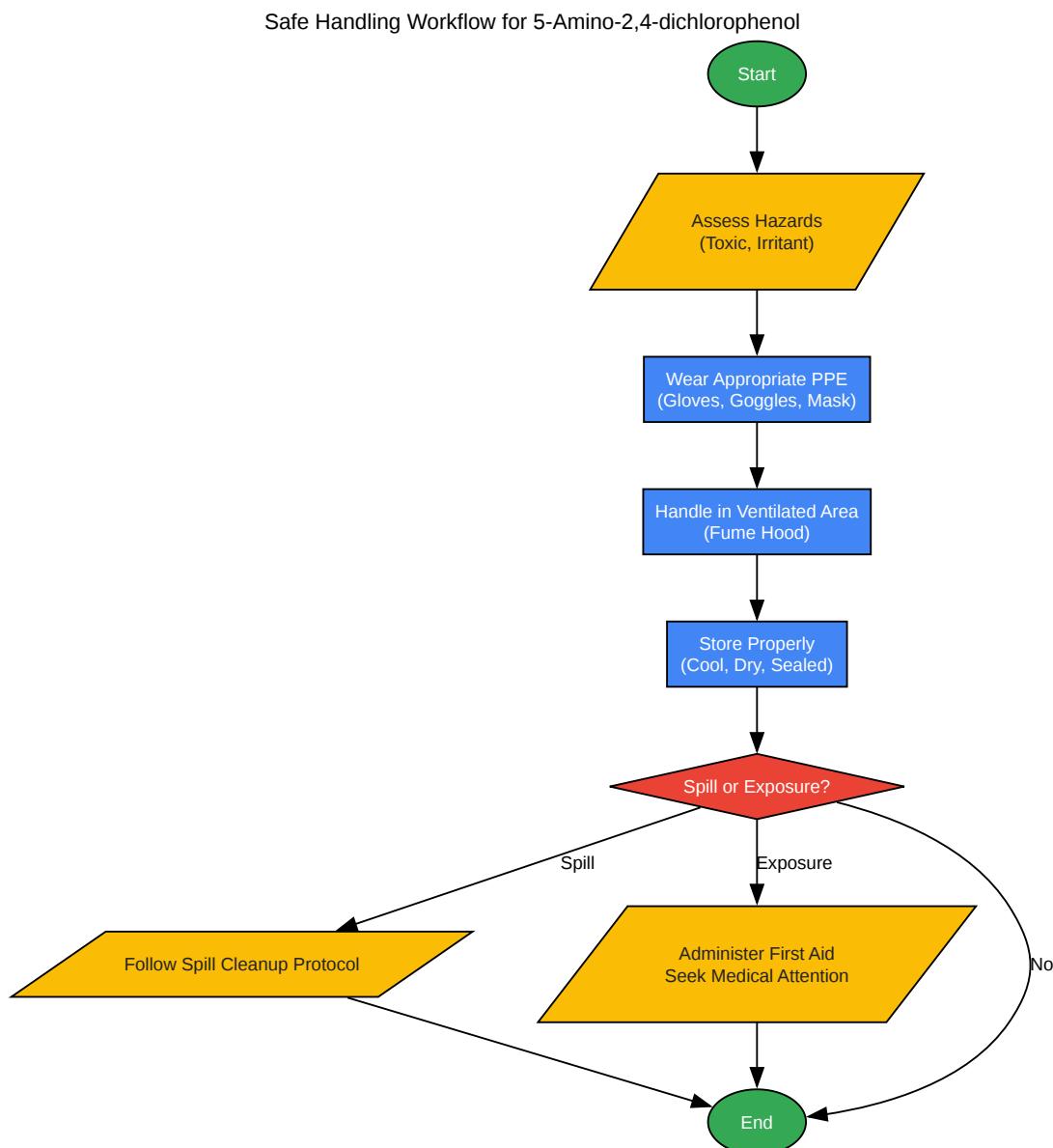
[Get Quote](#)

Chemical Identity and Structure

5-Amino-2,4-dichlorophenol is an aromatic organic compound. Its structure consists of a phenol ring substituted with two chlorine atoms, an amino group, and a hydroxyl group.

Chemical Structure:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [5-Amino-2,4-dichlorophenol chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266657#5-amino-2-4-dichlorophenol-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1266657#5-amino-2-4-dichlorophenol-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com